

# tert-Butoxycarbonylasparagine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butoxycarbonylasparagine*

Cat. No.: *B558379*

[Get Quote](#)

An In-depth Technical Guide to **tert-Butoxycarbonylasparagine** (Boc-Asn-OH)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of N $\alpha$ -(tert-Butoxycarbonyl)-L-asparagine (Boc-Asn-OH), a critical reagent in synthetic organic chemistry, particularly in the domain of solid-phase peptide synthesis (SPPS). We will delve into its molecular characteristics, provide a detailed experimental protocol for its application, and illustrate the foundational workflow in which it is a key component.

## Core Molecular Attributes

**tert-Butoxycarbonylasparagine** is an amino acid derivative where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection strategy is fundamental to Boc-based solid-phase peptide synthesis, preventing unwanted reactions at the N-terminus while the C-terminus is activated for peptide bond formation.

## Quantitative Data Summary

The key quantitative properties of **tert-Butoxycarbonylasparagine** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>16</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	232.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a>
Melting Point	170-176 °C (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Optical Rotation [ $\alpha$ ] <sub>20/D</sub>	-7° to -9° (c=1 to 2 in DMF)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	7536-55-2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocol: Incorporation of Boc-Asn-OH in Solid-Phase Peptide Synthesis

The following is a generalized protocol for the incorporation of a Boc-Asn-OH residue into a growing peptide chain on a solid support using the Boc-SPPS methodology. This process is cyclical, involving deprotection, neutralization, and coupling steps.

### Materials and Reagents

- Resin-bound peptide with a free N-terminal amine (e.g., on Merrifield or MBHA resin)
- Boc-Asn-OH
- Coupling reagent (e.g., HBTU, DIC)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Diisopropylethylamine (DIEA)
- 50% Trifluoroacetic acid (TFA) in DCM
- Washing solvents (e.g., DMF, DCM, Methanol)

- Ninhydrin test kit

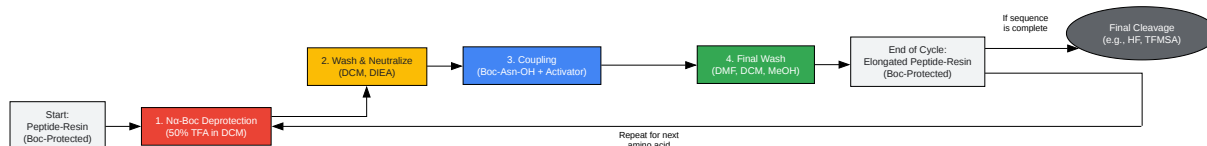
## Step-by-Step Methodology

- **Resin Preparation:** The peptide-resin from the previous cycle must have its N-terminal Boc group removed. This is achieved by treating the resin with a 50% solution of TFA in DCM for approximately 15-30 minutes.<sup>[6]</sup> Following deprotection, the resin is washed thoroughly with DCM and then neutralized with a solution of DIEA in DCM to liberate the free amine.<sup>[6][7]</sup>
- **Amino Acid Activation:** In a separate vessel, dissolve 2-4 equivalents of Boc-Asn-OH in DMF.<sup>[6]</sup> To this solution, add a coupling agent. If using an aminium salt-based reagent like HBTU, add 2.0 equivalents of HBTU and 4.0 equivalents of DIEA.<sup>[1][6]</sup> Allow the mixture to pre-activate for a few minutes.
- **Coupling Reaction:** Add the activated Boc-Asn-OH solution to the vessel containing the neutralized peptide-resin.<sup>[1]</sup> Agitate the mixture at room temperature for 1-4 hours.<sup>[1]</sup> The bulky side chain of asparagine may require a longer coupling time.
- **Monitoring the Coupling Reaction:** The completion of the coupling reaction can be monitored using the ninhydrin (Kaiser) test.<sup>[1][6]</sup> A small sample of the resin beads is taken and tested. A negative result (yellow beads) indicates that all the free primary amines have reacted, and the coupling is complete.<sup>[1]</sup>
- **Washing:** Once the coupling is complete, the resin is thoroughly washed to remove excess reagents and byproducts. A typical washing sequence involves successive washes with DMF, DCM, and methanol.<sup>[1]</sup>

This cycle of deprotection, neutralization, and coupling is repeated for each subsequent amino acid in the peptide sequence.

## Visualization of the Boc-SPPS Workflow

The logical flow of the Boc-based solid-phase peptide synthesis is a cyclical process. The following diagram, generated using the DOT language, illustrates the key stages.



[Click to download full resolution via product page](#)

*Caption: General workflow for Boc solid-phase peptide synthesis (SPPS).*

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. rsc.org [rsc.org]
- 3. academic.oup.com [academic.oup.com]
- 4. digital.csic.es [digital.csic.es]
- 5. chem.uci.edu [chem.uci.edu]
- 6. benchchem.com [benchchem.com]
- 7. peptide.com [peptide.com]
- To cite this document: BenchChem. [tert-Butoxycarbonylasparagine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558379#tert-butoxycarbonylasparagine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b558379#tert-butoxycarbonylasparagine-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)